

Spectroscopic Data for 3-(4-Bromophenyl)propanal: An In-depth Technical Guide

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Compound of Interest

Compound Name: 3-(4-Bromophenyl)propanal

CAS No.: 80793-25-5

Cat. No.: B1339107

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This technical guide provides a comprehensive overview of the spectroscopic data for **3-(4-Bromophenyl)propanal**, a key intermediate in various chemical syntheses. The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, offering insights for researchers, scientists, and professionals in drug development. This guide emphasizes the interpretation of spectral data and outlines the methodologies for their acquisition, ensuring scientific integrity and practical applicability.

Introduction

3-(4-Bromophenyl)propanal, with the chemical formula C_9H_9BrO , is an aromatic aldehyde of significant interest in organic synthesis. Its structure, featuring a brominated phenyl ring and a propanal chain, makes it a versatile building block for the synthesis of more complex molecules, including pharmaceutical agents. Accurate spectroscopic characterization is paramount to confirm its identity, purity, and structure, which are critical for its application in research and development. This guide provides a detailed analysis of its 1H NMR, ^{13}C NMR, IR, and MS data.

Molecular Structure and Key Spectroscopic Features

The molecular structure of **3-(4-Bromophenyl)propanal** is foundational to understanding its spectroscopic signature. The key features include a para-substituted benzene ring, a propyl chain, and a terminal aldehyde functional group.

Caption: Molecular Structure of **3-(4-Bromophenyl)propanal**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule.

¹H NMR Spectroscopy

The ¹H NMR spectrum of **3-(4-Bromophenyl)propanal** provides detailed information about the different types of protons and their connectivity.

Table 1: ¹H NMR Data for **3-(4-Bromophenyl)propanal**

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
9.81	Singlet	1H	Aldehydic proton (-CHO)
7.41	Doublet	2H	Aromatic protons (ortho to Br)
7.07	Doublet	2H	Aromatic protons (meta to Br)
2.91	Triplet	2H	Methylene protons (-CH ₂ -Ar)
2.79-2.74	Multiplet	2H	Methylene protons (-CH ₂ -CHO)

Data sourced from ChemicalBook.[1]

Interpretation:

- The downfield singlet at 9.81 ppm is characteristic of an aldehydic proton, a consequence of the deshielding effect of the adjacent carbonyl group.
- The two doublets at 7.41 and 7.07 ppm are indicative of a para-substituted benzene ring. The protons ortho to the electron-withdrawing bromine atom are more deshielded and appear further downfield.
- The triplet at 2.91 ppm corresponds to the methylene group attached to the aromatic ring. It is split into a triplet by the adjacent methylene group.
- The multiplet between 2.79-2.74 ppm is assigned to the methylene group adjacent to the aldehyde group. Its more complex splitting pattern arises from coupling to both the adjacent methylene group and the aldehydic proton.

Caption: Key ^1H NMR correlations in **3-(4-Bromophenyl)propanal**.

^{13}C NMR Spectroscopy

While an experimental ^{13}C NMR spectrum for **3-(4-Bromophenyl)propanal** is not readily available in the searched literature, a predicted spectrum can be inferred based on the known chemical shifts of similar structures and general principles of ^{13}C NMR.

Table 2: Predicted ^{13}C NMR Data for **3-(4-Bromophenyl)propanal**

Predicted Chemical Shift (δ , ppm)	Carbon Atom
~202	Aldehyde Carbonyl (C=O)
~140	Aromatic Carbon (C-Br)
~132	Aromatic Carbons (CH, ortho to Br)
~130	Aromatic Carbons (CH, meta to Br)
~120	Aromatic Carbon (C-CH ₂)
~45	Methylene Carbon (-CH ₂ -CHO)
~30	Methylene Carbon (-CH ₂ -Ar)

Rationale for Prediction:

- The aldehydic carbonyl carbon is expected to be the most downfield signal, typically appearing around 200 ppm.^[2]
- The aromatic carbons will have distinct chemical shifts due to the electronic effects of the bromine and the propyl-aldehyde substituents. The carbon attached to the bromine will be significantly shifted, as will the carbon attached to the side chain.
- The aliphatic methylene carbons will appear in the upfield region, with the carbon alpha to the carbonyl group being more deshielded than the one attached to the aromatic ring.

Infrared (IR) Spectroscopy

An experimental IR spectrum for **3-(4-Bromophenyl)propanal** is not available in the public domain. However, the characteristic absorption bands can be predicted based on its functional groups.

Table 3: Predicted IR Absorption Bands for **3-(4-Bromophenyl)propanal**

Wavenumber (cm ⁻¹)	Intensity	Functional Group Vibration
~2920-2820	Medium	C-H stretch (alkane)
~2720	Medium	C-H stretch (aldehyde)
~1725	Strong	C=O stretch (aldehyde)
~1590, ~1480	Medium-Strong	C=C stretch (aromatic ring)
~1070	Strong	C-Br stretch
~820	Strong	C-H bend (para-substituted aromatic)

Interpretation of Predicted Spectrum:

- The most characteristic peak for an aldehyde is the strong C=O stretching vibration, expected around 1725 cm⁻¹.
- Another key indicator for an aldehyde is the C-H stretch of the aldehyde proton, which typically appears as a medium intensity band around 2720 cm⁻¹.^[3]
- The presence of the aromatic ring will be confirmed by C=C stretching vibrations in the 1600-1450 cm⁻¹ region and a strong C-H out-of-plane bending vibration around 820 cm⁻¹, characteristic of para-substitution.
- The C-Br stretching frequency is expected to appear in the fingerprint region, around 1070 cm⁻¹.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule.

Table 4: Mass Spectrometry Data for **3-(4-Bromophenyl)propanal**

m/z	Interpretation
214/212	Molecular ion peak $[M]^+$ (presence of Br isotopes)
185/183	$[M-CHO]^+$
134	$[C_9H_9]^+$ (loss of Br)
104	$[C_7H_7]^+$ (tropylium ion)

Data interpreted from ChemicalBook.[\[1\]](#)

Interpretation:

- The mass spectrum will exhibit a characteristic isotopic pattern for the molecular ion peak due to the presence of the two bromine isotopes, ^{79}Br and ^{81}Br , in approximately a 1:1 ratio. This results in two peaks of similar intensity at m/z 212 and 214.
- A common fragmentation pathway for aldehydes is the loss of the formyl radical (CHO), leading to a fragment ion at m/z 183 and 185.
- Loss of the bromine radical would result in a fragment at m/z 134.
- The peak at m/z 104 likely corresponds to the stable tropylium ion, a common fragment in compounds containing a benzyl group.

Caption: Proposed Mass Spectrometry Fragmentation Pathway.

Experimental Protocols

The following are generalized protocols for the acquisition of the spectroscopic data discussed.

NMR Spectroscopy

^1H and ^{13}C NMR Sample Preparation and Acquisition:

- Sample Preparation: Dissolve approximately 5-10 mg of **3-(4-Bromophenyl)propanal** in about 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3) in a standard 5 mm NMR tube.

- Instrumentation: Utilize a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- ^1H NMR Acquisition:
 - Tune and shim the instrument to optimize magnetic field homogeneity.
 - Acquire a standard one-dimensional ^1H NMR spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio.
 - Process the data by applying Fourier transformation, phase correction, and baseline correction.
 - Calibrate the chemical shift scale using the residual solvent peak (e.g., CDCl_3 at 7.26 ppm).
 - Integrate the signals to determine the relative number of protons.
- ^{13}C NMR Acquisition:
 - Switch the probe to the ^{13}C nucleus frequency.
 - Acquire a proton-decoupled ^{13}C NMR spectrum. A longer acquisition time and a greater number of scans are typically required compared to ^1H NMR due to the lower natural abundance of ^{13}C .
 - Process the data similarly to the ^1H spectrum and calibrate the chemical shift using the solvent peak (e.g., CDCl_3 at 77.16 ppm).

FT-IR Spectroscopy

Attenuated Total Reflectance (ATR) FT-IR:

- Instrument Preparation: Record a background spectrum of the clean ATR crystal to subtract atmospheric and instrumental interferences.
- Sample Application: Place a small drop of neat liquid **3-(4-Bromophenyl)propanal** directly onto the ATR crystal.

- **Spectrum Acquisition:** Acquire the IR spectrum over the desired range (typically 4000-400 cm^{-1}) with a sufficient number of scans for a good signal-to-noise ratio.
- **Data Processing:** The software will automatically perform the background subtraction.

Mass Spectrometry

Electron Ionization Mass Spectrometry (EI-MS):

- **Sample Introduction:** Introduce a small amount of the sample into the mass spectrometer, often via a direct insertion probe or a gas chromatograph (GC-MS).
- **Ionization:** Bombard the sample with a high-energy electron beam (typically 70 eV) to induce ionization and fragmentation.
- **Mass Analysis:** Separate the resulting ions based on their mass-to-charge ratio (m/z) using a mass analyzer (e.g., quadrupole or time-of-flight).
- **Detection:** Detect the ions and generate a mass spectrum, which is a plot of relative ion abundance versus m/z .

Conclusion

The spectroscopic data presented in this guide provide a comprehensive characterization of **3-(4-Bromophenyl)propanal**. The ^1H NMR and mass spectrometry data are well-established, while the ^{13}C NMR and IR spectra are predicted based on sound chemical principles. This information is invaluable for the unambiguous identification and quality control of this important synthetic intermediate. The provided experimental protocols offer a practical framework for researchers to obtain their own high-quality spectroscopic data.

References

- Doc Brown's Chemistry. C-13 nmr spectrum of propanal analysis of chemical shifts ppm interpretation of C-13 chemical shifts ppm of propionaldehyde C13 13-C nmr. [\[Link\]](#)
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